

Boc-leu-met-OH CAS number and molecular weight

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Compound of Interest

Compound Name: *Boc-leu-met-OH*

Cat. No.: *B1610845*

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An In-depth Technical Guide to N-tert-Butoxycarbonyl-L-leucyl-L-methionine (**Boc-Leu-Met-OH**)

This guide provides comprehensive technical information on N-tert-butoxycarbonyl-L-leucyl-L-methionine (**Boc-Leu-Met-OH**) for researchers, scientists, and professionals in drug development. It covers the physicochemical properties, a detailed synthesis protocol, and contextual biological significance.

Physicochemical Properties

While a specific CAS number for **Boc-Leu-Met-OH** is not readily found in common chemical databases, its molecular properties can be derived from its constituent amino acids. The compound consists of L-leucine protected at the N-terminus with a tert-butoxycarbonyl (Boc) group, linked via a peptide bond to L-methionine.

Data Presentation: Molecular Properties

Property	Value	Source
Molecular Formula	C ₁₆ H ₃₀ N ₂ O ₅ S	Calculated
Molecular Weight	362.49 g/mol	Calculated
CAS Number	Not readily available	-

Note: The molecular weight is calculated based on the sum of the molecular weights of Boc-L-leucine and L-methionine, with the subtraction of the molecular weight of one water molecule (18.02 g/mol) lost during peptide bond formation.

Experimental Protocol: Synthesis of Boc-Leu-Met-OH

The synthesis of **Boc-Leu-Met-OH** can be achieved through standard liquid-phase peptide coupling methods. A common approach involves the coupling of Boc-L-leucine to the free amino group of L-methionine using a coupling agent.

Materials:

- Boc-L-leucine (Boc-Leu-OH)
- L-methionine (H-Met-OH)
- Coupling agent (e.g., Dicyclohexylcarbodiimide (DCC) or HBTU/HATU)
- Base (e.g., Diisopropylethylamine (DIPEA) or N-methylmorpholine (NMM))
- Solvent (e.g., Dichloromethane (DCM) or Dimethylformamide (DMF))
- 1M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Saturated sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Ethyl acetate (EtOAc)
- Hexanes

Procedure:

- Dissolution: Dissolve L-methionine (1.0 eq) and a base such as DIPEA (2.5 eq) in a suitable solvent like DMF.
- Activation: In a separate flask, dissolve Boc-L-leucine (1.0 eq) and a coupling agent like HBTU (1.0 eq) in DMF. Stir for 5-10 minutes to allow for the activation of the carboxylic acid.
- Coupling: Add the activated Boc-L-leucine solution to the L-methionine solution. Let the reaction proceed at room temperature for 2-4 hours, monitoring the progress by thin-layer chromatography (TLC).
- Work-up:
 - Once the reaction is complete, dilute the mixture with ethyl acetate.
 - Wash the organic layer sequentially with 1M HCl (3x), saturated NaHCO₃ solution (3x), and brine (1x).
 - Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄.
- Purification:
 - Filter off the drying agent and concentrate the solution in vacuo to obtain the crude product.
 - The crude **Boc-Leu-Met-OH** can be purified by column chromatography on silica gel using a gradient of methanol in dichloromethane or by recrystallization from a suitable solvent system like ethyl acetate/hexanes.

Mandatory Visualization

Experimental Workflow for the Synthesis of **Boc-Leu-Met-OH**

Caption: Liquid-phase synthesis workflow for **Boc-Leu-Met-OH**.

Biological Significance

Specific biological activities or signaling pathways for the dipeptide **Boc-Leu-Met-OH** are not extensively documented in scientific literature. However, the constituent amino acids, L-leucine

and L-methionine, are crucial in various biological processes.

- L-Leucine: is a branched-chain amino acid (BCAA) that plays a vital role in protein synthesis and muscle metabolism. It is known to activate the mTOR signaling pathway, which is a central regulator of cell growth and proliferation.
- L-Methionine: is an essential amino acid containing sulfur. It is a precursor for other sulfur-containing compounds like cysteine and taurine and is involved in metabolic processes, including the synthesis of S-adenosylmethionine (SAM), a universal methyl group donor.

Peptides containing leucine and methionine residues can be of interest in drug design as they can mimic or inhibit protein-protein interactions. The N-terminal Boc protecting group makes **Boc-Leu-Met-OH** a useful building block in the synthesis of larger, more complex peptides with potential therapeutic applications.

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